

physical and chemical properties of 3-Methylcyclohex-3-en-1-one

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Compound of Interest

Compound Name: 3-Methylcyclohex-3-en-1-one

Cat. No.: B1348519

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An In-depth Technical Guide to 3-Methylcyclohex-3-en-1-one

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methylcyclohex-3-en-1-one, a cyclic ketone with the chemical formula $C_7H_{10}O$, is a molecule of interest in organic synthesis and potentially in the exploration of novel bioactive compounds.^{[1][2]} Its structure, featuring both a carbonyl group and a trisubstituted double bond within a six-membered ring, offers a versatile scaffold for various chemical modifications. This guide provides a summary of its known physical and chemical properties. It is important to note that while data for its isomers and related compounds are more readily available, specific experimental protocols and comprehensive biological activity data for **3-Methylcyclohex-3-en-1-one** are not extensively documented in publicly accessible literature.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Methylcyclohex-3-en-1-one** is presented below. It is important to note that some reported values in the literature show discrepancies.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₀ O	[1][2]
Molecular Weight	110.15 g/mol	[2]
CAS Number	31883-98-4	[2]
Boiling Point	171 °C / 192 °C	
Melting Point	-21 °C	
Density	0.964 g/cm ³	
Appearance	Colorless liquid (presumed)	
Solubility	No data available	

Synonyms: 3-Methyl-3-cyclohexen-1-one, 3-Cyclohexen-1-one, 3-methyl-[2]

Spectroscopic Data

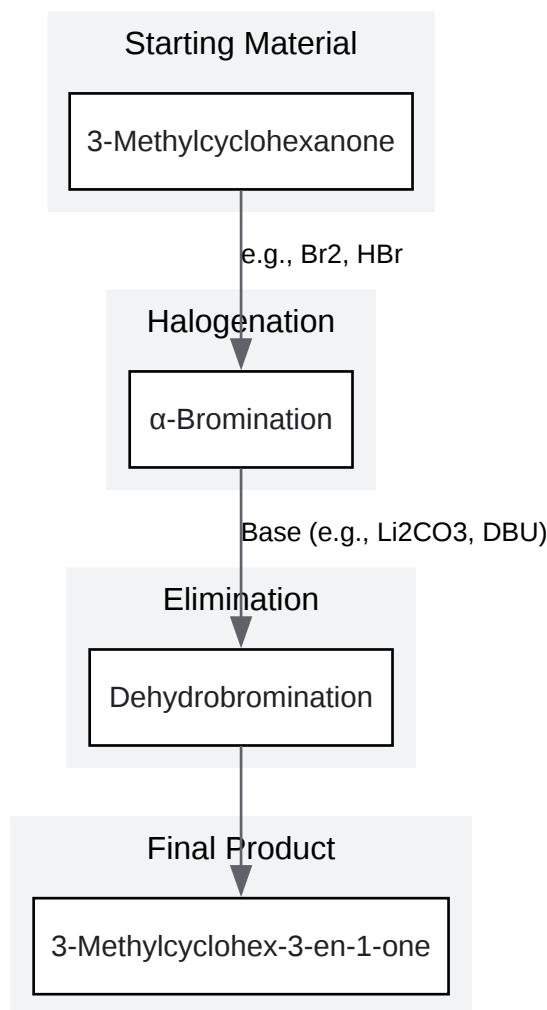
Detailed, experimentally verified spectroscopic data (¹H NMR, ¹³C NMR, IR) for **3-Methylcyclohex-3-en-1-one** are not readily available in the searched literature. The data presented in various databases often pertains to its isomers, such as 3-methyl-2-cyclohexen-1-one, or its saturated analog, 3-methylcyclohexanone.[3][4][5][6][7][8][9][10][11] Researchers should exercise caution and verify the identity of the compound using appropriate analytical techniques.

Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **3-Methylcyclohex-3-en-1-one** could not be identified in the available search results. However, general synthetic strategies for related α,β -unsaturated ketones often involve the following conceptual steps, which could potentially be adapted.

Conceptual Synthesis Workflow

Conceptual Synthesis of 3-Methylcyclohex-3-en-1-one



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Caption: A possible synthetic route to **3-Methylcyclohex-3-en-1-one**.

Note: This represents a generalized pathway and would require significant experimental optimization and verification.

Reactivity and Chemical Properties

The reactivity of **3-Methylcyclohex-3-en-1-one** is dictated by the presence of the ketone and the carbon-carbon double bond.

- **Carbonyl Group:** The ketone functionality can undergo nucleophilic addition, reduction to the corresponding alcohol (3-methylcyclohex-3-en-1-ol), and other standard ketone reactions.
- **Alkene Group:** The double bond can participate in electrophilic additions and cycloaddition reactions. The conjugation of the double bond with the carbonyl group in the isomeric 3-methyl-2-cyclohexen-1-one leads to different reactivity patterns, such as Michael additions. While **3-Methylcyclohex-3-en-1-one** is not a conjugated enone, rearrangements to its more stable conjugated isomer under certain conditions are possible.

Biological and Pharmacological Properties

There is a significant lack of information in the scientific literature regarding the biological activity, pharmacological effects, or mechanism of action of **3-Methylcyclohex-3-en-1-one**. No studies on its effects on cellular signaling pathways, its potential as a drug development candidate, or its toxicological profile were identified in the comprehensive searches. While some related cyclohexene derivatives have been investigated for activities such as antiparkinsonian effects, these studies do not include **3-Methylcyclohex-3-en-1-one**.^[12]

Due to the absence of this data, no signaling pathway or experimental workflow diagrams related to the biological activity of this specific compound can be provided.

Safety and Handling

Based on available information, **3-Methylcyclohex-3-en-1-one** is classified as a skin sensitizer.^[2] Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area.

Conclusion

3-Methylcyclohex-3-en-1-one is a chemical entity with established basic identifiers and some physical properties, though inconsistencies exist in reported data. A significant gap in the scientific literature exists concerning its detailed spectroscopic characterization, specific and reproducible synthetic protocols, and, most notably, its biological activity and potential

pharmacological applications. Further research is required to elucidate these aspects to fully understand the potential of this molecule for scientific and drug development purposes.

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References

- 1. 3-Methylcyclohex-3-en-1-one | C₇H₁₀O | CID 520546 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Methylcyclohex-3-en-1-one | C₇H₁₀O | CID 520546 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-METHYLCYCLOHEXANONE(591-24-2) ¹H NMR spectrum [chemicalbook.com]
- 4. 3-METHYLCYCLOHEXANONE(591-24-2) ¹³C NMR spectrum [chemicalbook.com]
- 5. (+)-3-Methylcyclohexanone | C₇H₁₂O | CID 83384 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3-Methyl-2-cyclohexen-1-one(1193-18-6) ¹³C NMR [m.chemicalbook.com]
- 7. Cyclohexanone, 3-methyl- [webbook.nist.gov]
- 8. 3-Methyl-2-cyclohexen-1-one(1193-18-6) IR Spectrum [chemicalbook.com]
- 9. spectrabase.com [spectrabase.com]
- 10. 3-METHYL-1-CYCLOHEXENE(591-48-0) ¹³C NMR spectrum [chemicalbook.com]
- 11. 3-METHYL-1-CYCLOHEXENE(591-48-0) IR Spectrum [m.chemicalbook.com]
- 12. researchgate.net [researchgate.net]
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